

Methyl 4-amino-4-oxobutanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Methyl 4-amino-4-oxobutanoate**

Cat. No.: **B150972**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Methyl 4-amino-4-oxobutanoate** (CAS No. 53171-39-4). Due to a lack of specific toxicological data for this compound, a conservative approach to handling is strongly recommended. The information presented herein is a synthesis of available safety data sheets, general principles for handling fine chemical powders, and data for structurally similar compounds.

Compound Identification and Properties

Methyl 4-amino-4-oxobutanoate, also known as Methyl Succinamate, is a white to off-white solid organic compound.^[1] It is characterized by the presence of a methyl ester, an amino group, and an amide functional group. Its solubility in polar solvents like water and alcohols is a key characteristic.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	53171-39-4	[1] [2]
Molecular Formula	C5H9NO3	[1]
Appearance	White to off-white solid or crystalline substance	[1]
Synonyms	Methyl Succinamate, Butanoic Acid, 4-Amino-4-Oxo-, Methyl Ester	[1]

Note: Detailed quantitative physical properties such as melting point, boiling point, and density are not consistently available in the searched literature for **Methyl 4-amino-4-oxobutanoate**. Users should refer to supplier-specific safety data sheets for any available data.

Hazard Identification and Precautionary Measures

While no specific toxicological data for **Methyl 4-amino-4-oxobutanoate** is available, it is prudent to handle it as a potentially hazardous substance.[\[2\]](#) Potential routes of exposure include inhalation, ingestion, and skin or eye contact.[\[1\]](#)

General Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P501: Dispose of contents/container to a hazardous waste disposal facility.[\[2\]](#)

As a fine powder, it may pose respiratory risks if airborne. The handling of fine chemical powders requires specific precautions to minimize dust generation and exposure.

Safe Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: In cases where dust generation is likely, a NIOSH-approved respirator is recommended.

Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling larger quantities or when there is a potential for dust generation.
- Designated Area: Establish a designated area for handling this compound to prevent cross-contamination.

Handling Procedures

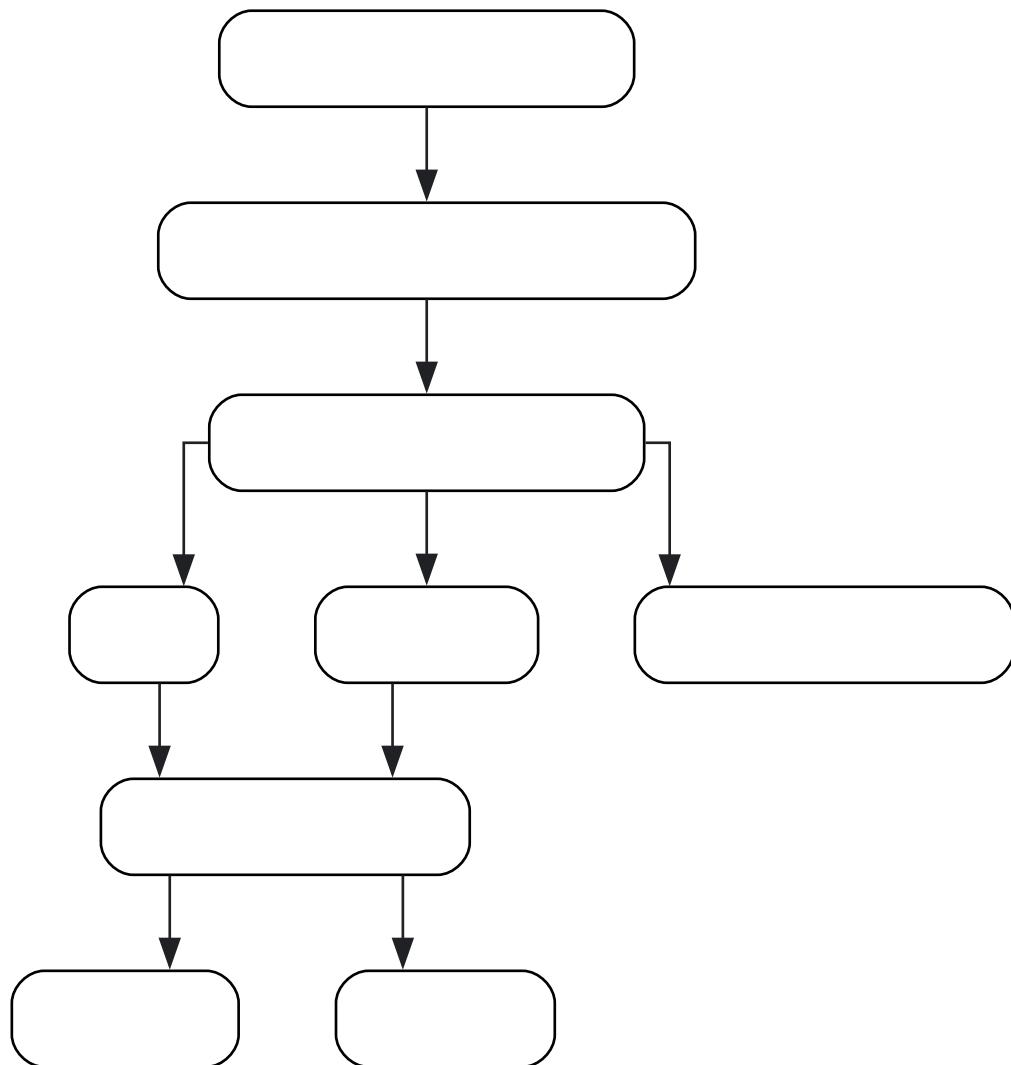
- Avoid creating dust.
- Use appropriate tools to handle the solid (e.g., spatulas).
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly sealed.
- Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocols: General Safety Workflow

The following diagram illustrates a general workflow for safely handling **Methyl 4-amino-4-oxobutanoate** in a laboratory setting.



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General Laboratory Safety Workflow

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, prompt and appropriate action is essential.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.[\[2\]](#)

- Containment: Prevent further dust dispersal.
- Cleanup: Carefully sweep or vacuum up the spilled material. Avoid generating dust. Place in a sealed container for disposal.
- Environmental Precautions: Avoid release to the environment.[\[2\]](#)

First Aid Measures

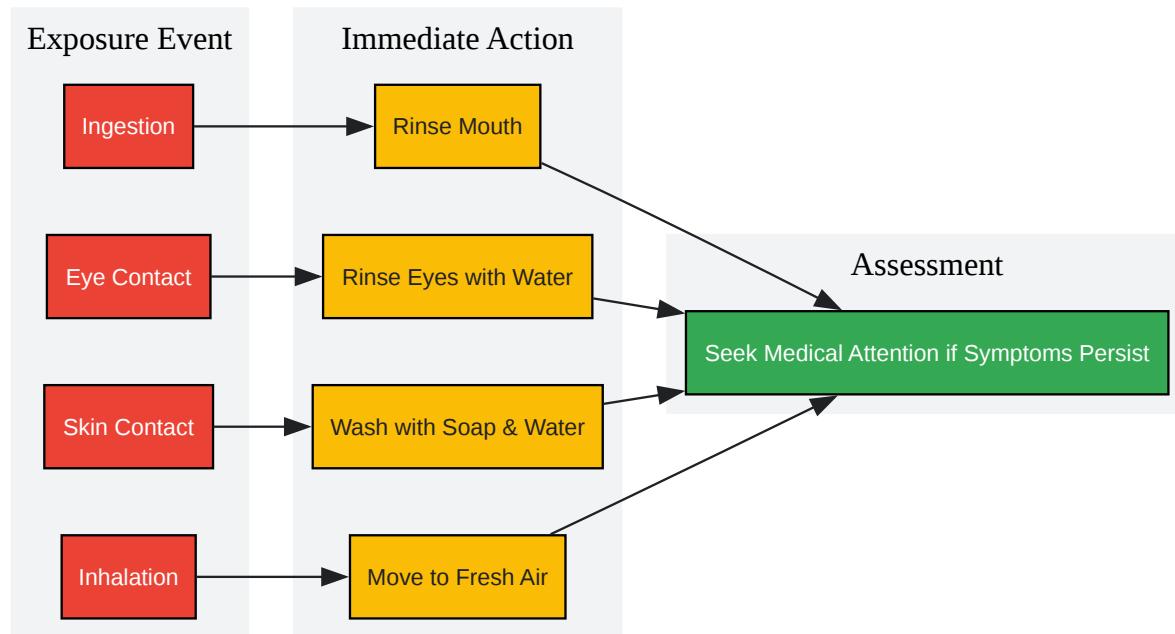
The following first aid measures are recommended. Seek medical attention if symptoms persist.

Table 2: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air.
Skin Contact	Wash the affected area with soap and water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.

No special immediate treatment is required according to the available SDS, but medical advice should be sought in case of any adverse health effects.[\[2\]](#)

The following diagram outlines a decision-making process for first aid in case of exposure.



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First Aid Decision Process for Exposure

Fire-Fighting Measures

- Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards:** No specific data is available. As with many organic compounds, combustion may produce toxic gases such as carbon oxides.
- Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.^[2]

Disposal Considerations

Dispose of **Methyl 4-amino-4-oxobutanoate** and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste.^[2]

Conclusion

While **Methyl 4-amino-4-oxobutanoate** is a valuable intermediate in organic synthesis, the lack of comprehensive toxicological data necessitates a cautious and well-informed approach to its handling.^[1] Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and engineering controls, is paramount for ensuring the safety of all personnel. Researchers and drug development professionals are encouraged to consult all available safety literature and perform a thorough risk assessment before commencing any work with this compound.

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References

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